# Chemical Structure Properties of 4-(2-Methoxyphenyl)-2-methylphenol: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-(2-Methoxyphenyl)-2-methylphenol* |
| *CAS No.:* | *796866-40-5* |
| *Cat. No.:* | *B3059576* |

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Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals
Document Type: In-Depth Technical Whitepaper

## Executive Summary

The rational design of biphenyl-based therapeutics and advanced materials requires a rigorous understanding of molecular conformation and electronic distribution. **4-(2-Methoxyphenyl)-2-methylphenol** (also cataloged as 2'-Methoxy-3-methyl-[1,1'-biphenyl]-4-ol)[1] is a highly specialized biphenyl derivative characterized by its compartmentalized reactivity. This guide dissects the causality between its structural features—specifically the steric influence of its ortho-substituents—and its physicochemical properties, antioxidant potential, and synthetic pathways.

## Structural Elucidation & Conformational Dynamics

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The structural architecture of **4-(2-Methoxyphenyl)-2-methylphenol** is defined by two distinct functional zones that independently govern its chemical behavior:

- Ring A (Phenol Ring): Contains a hydroxyl group at C1 and a methyl group at C2. This ring dictates the molecule's redox activity.
- Ring B (Phenyl Ring): Contains a methoxy group at C2'. This ring dictates the spatial conformation of the biphenyl axis.

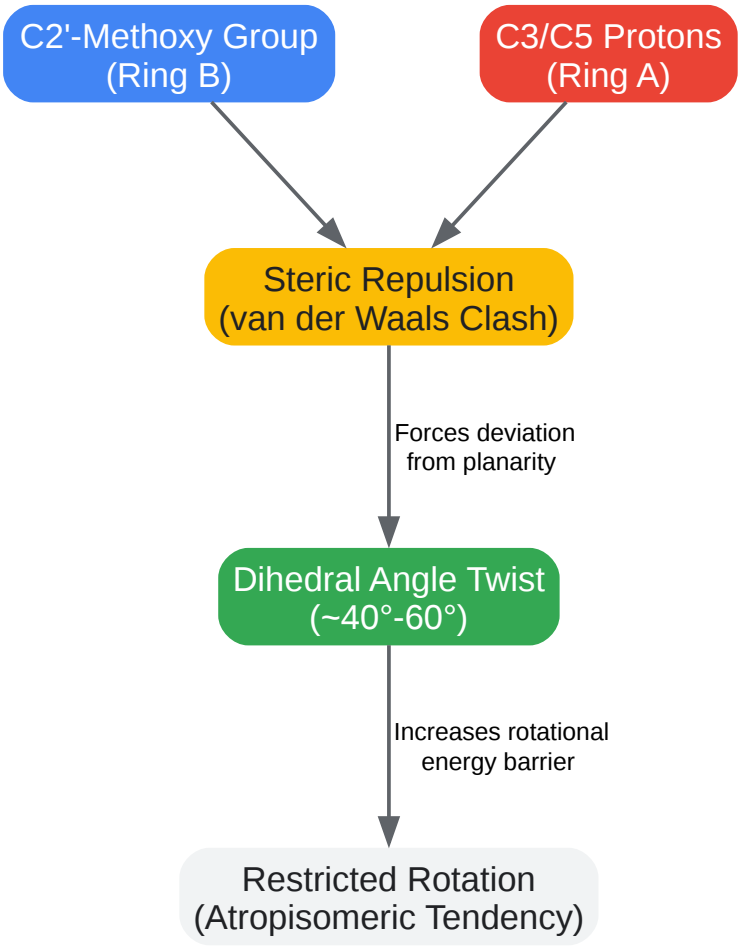
## The Causality of the Dihedral Angle

In unsubstituted biphenyls, the rings prefer a nearly planar conformation to maximize

-conjugation. However, the introduction of the bulky C2'-methoxy group on Ring B creates a severe van der Waals clash with the C3 and C5 protons of Ring A. To alleviate this steric strain, the molecule is forced out of planarity.

Based on robust Rayleigh Optical Activity and crystallographic studies of similar ortho-substituted biphenyls, the dihedral angle of such systems typically deviates to approximately 40°–60°[2],[3]. This restricted rotation increases the energy barrier for coplanarity, effectively decoupling the electronic systems of the two rings and resulting in a hypsochromic (blue) shift in its UV absorption spectrum compared to planar analogs.

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Fig 1. Conformational logic: Steric hindrance at the biphenyl axis dictates the dihedral angle.

## Physicochemical Profiling

The physical properties of **4-(2-Methoxyphenyl)-2-methylphenol** make it an excellent candidate for lipid-rich environments, such as cellular membranes, where it can exert localized pharmacological effects.

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| Property | Value | Causality / Significance |
|---|---|---|
| Molecular Formula | C14H14O2 | Defines the base stoichiometric mass (214.26 g/mol ). |
| Topological Polar Surface Area | 29.46 Å² | Low TPSA (< 90 Å²) ensures excellent passive membrane permeability. |
| LogP (Predicted) | ~3.5 | High lipophilicity driven by the biphenyl core; ideal for lipid bilayer partitioning. |
| Hydrogen Bond Donors | 1 | The phenolic -OH serves as the sole H-bond donor, critical for target binding. |
| Hydrogen Bond Acceptors | 2 | The -OH and -OCH3 oxygens facilitate intermolecular interactions. |
| Rotatable Bonds | 2 | Restricted rotation around the biphenyl axis due to ortho-methoxy steric hindrance. |

## Antioxidant Mechanism & Pharmacological Relevance

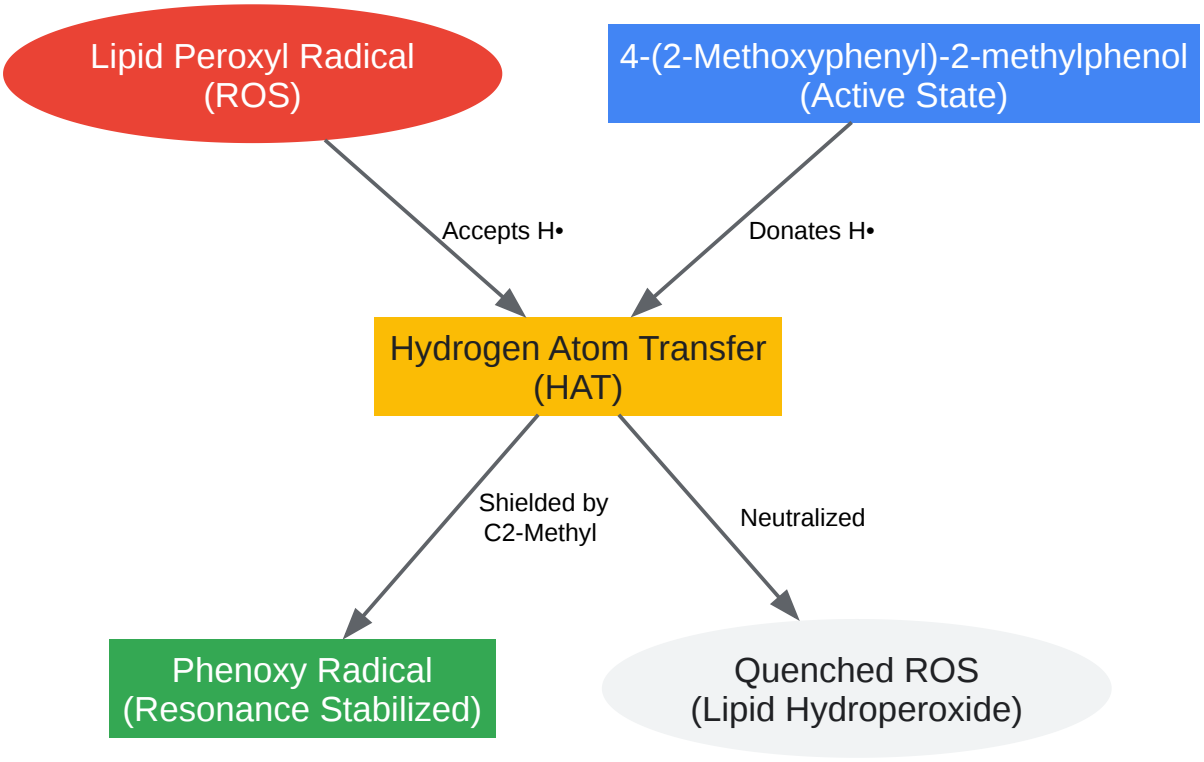
Sterically hindered phenols are uniquely effective in protecting cellular structures (such as the retinal pigment epithelium) against oxidative stress and lipid peroxidation[4],[5]. The antioxidant efficacy of **4-(2-Methoxyphenyl)-2-methylphenol** is directly caused by the synergistic relationship between its phenolic -OH and the adjacent C2-methyl group.

Mechanism of Action:

- Hydrogen Atom Transfer (HAT): The phenol donates a hydrogen atom to a reactive oxygen species (ROS), neutralizing the threat.

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- Radical Stabilization: The resulting phenoxy radical is stabilized via resonance across Ring A. Crucially, the ortho-methyl group donates electron density (via hyperconjugation) to lower the O-H Bond Dissociation Enthalpy (BDE), while simultaneously providing a steric shield that prevents the radical from undergoing deleterious self-dimerization.




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Fig 2. Antioxidant mechanism via Hydrogen Atom Transfer (HAT) and phenoxy radical stabilization.

# Synthesis Methodology: Suzuki-Miyaura Cross-Coupling

The assembly of sterically hindered, ortho-substituted biphenyls is most efficiently achieved via the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction[6],[7]. The following protocol is designed as a self-validating system to ensure high fidelity and yield.

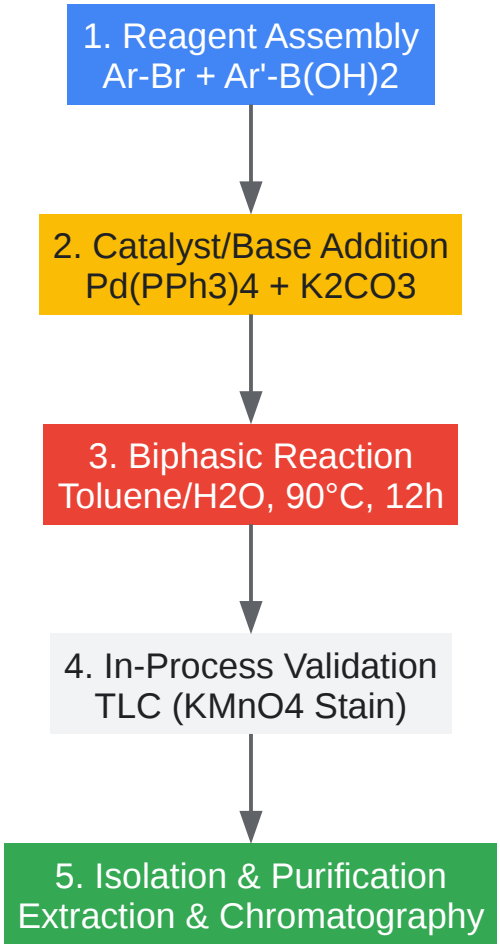
## Experimental Protocol

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Reagents: 4-Bromo-2-methylphenol (1.0 eq), (2-Methoxyphenyl)boronic acid (1.2 eq), Pd(PPh3)4 (0.05 eq), K2CO3 (2.0 eq).

- Reagent Assembly (Inert Atmosphere): In a flame-dried Schlenk flask under argon, combine the aryl bromide and boronic acid.
  - Causality: A 1.2x excess of boronic acid is utilized to compensate for potential protodeboronation side reactions common in electron-rich, sterically hindered boronic acids.
- Catalyst & Base Addition: Add Pd(PPh3)4 and K2CO3.
  - Causality: Pd(PPh3)4 provides the zero-valent palladium required for oxidative addition. K2CO3 is selected because it effectively forms the reactive boronate complex necessary to drive transmetalation against the steric bulk of the ortho-methoxy group.
- Biphasic Solvent System: Suspend the mixture in a degassed 4:1 mixture of Toluene/Water.
  - Causality: Toluene solubilizes the organic substrates, while water dissolves the inorganic base. The biphasic interface is the critical site for transmetalation.
- Reaction Execution: Heat the mixture to 90°C for 12 hours with vigorous stirring.
- In-Process Validation: Monitor via Thin Layer Chromatography (TLC). The reaction is self-validating: the disappearance of the starting bromide and the emergence of a new spot that is both UV-active and stains positive with KMnO4 (confirming the retention of the phenolic -OH) indicates successful coupling.

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Fig 3. Self-validating experimental workflow for the Suzuki-Miyaura cross-coupling synthesis.

## Analytical Characterization

To verify the structural integrity of the synthesized **4-(2-Methoxyphenyl)-2-methylphenol**, the following spectroscopic markers must be confirmed:

- 1H-NMR (CDCl3): A distinct singlet integrating to 3H at ~3.80 ppm confirms the presence of the C2'-methoxy group. A singlet at ~2.30 ppm confirms the C2-methyl group. The phenolic -OH will appear as a broad singlet (exchangeable with D2O) around 5.0 ppm.

- IR Spectroscopy: A broad absorption band at ~3300-3400 $cm^{-1}$ validates the phenolic O-H stretch, while a strong C-O-C asymmetric stretch at ~1250 $cm^{-1}$ confirms the methoxy ether linkage.

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- Mass Spectrometry (ESI-MS): An $[M-H]^-$ peak at m/z 213.1 is expected in negative ion mode, characteristic of the easily deprotonated phenolic moiety.

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